

4-(Benzyloxy)cyclohexanone molecular structure and weight

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Compound of Interest

Compound Name: 4-(Benzyloxy)cyclohexanone

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An In-depth Technical Guide on 4-(Benzyloxy)cyclohexanone

This document provides a detailed overview of the molecular structure and properties of **4-(Benzyloxy)cyclohexanone**, a compound of interest for researchers, scientists, and professionals in drug development.

Molecular and Chemical Properties

4-(Benzyloxy)cyclohexanone, with the CAS number 2987-06-6, is an organic compound that features a cyclohexanone core substituted at the 4-position with a benzyloxy group.^[1] The presence of the ketone functional group makes it reactive in nucleophilic addition reactions, and the benzyloxy group influences its solubility in organic solvents.^[1] This compound is often used as an intermediate in the synthesis of more complex molecules and pharmaceuticals.^[1]^[2]

Quantitative Data Summary

The key quantitative data for **4-(Benzyloxy)cyclohexanone** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Formula	C ₁₃ H ₁₆ O ₂	[1][2][3][4]
Molecular Weight	204.26 g/mol	[2][3][4]
IUPAC Name	4-(phenylmethoxy)cyclohexan-1-one	[4]
CAS Number	2987-06-6	[2][3]

Molecular Structure

The molecular structure of **4-(Benzyloxy)cyclohexanone** consists of a central six-carbon cyclohexanone ring. A benzyloxy group, which is a benzyl group (a phenyl ring attached to a methylene bridge, -CH₂-), is connected to the fourth carbon atom of the cyclohexanone ring via an ether linkage.

Molecular structure of **4-(Benzyloxy)cyclohexanone**.

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References

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